

Commercial Availability and Synthetic Routes for 4-Cyanothiazole: A Technical Guide

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This technical guide provides a comprehensive overview of the commercial suppliers of **4-Cyanothiazole**, a crucial intermediate in pharmaceutical synthesis. Additionally, it outlines a detailed experimental protocol for its laboratory-scale synthesis, empowering researchers with the necessary information for procurement and in-house production.

Commercial Suppliers of 4-Cyanothiazole

The availability of **4-Cyanothiazole** from various commercial suppliers is critical for research and development activities. A summary of prominent suppliers, along with their offered quantities, purity levels, and pricing, is presented in Table 1. This data facilitates a comparative analysis for informed purchasing decisions.

Table 1: Commercial Suppliers of **4-Cyanothiazole**

Supplier	Purity	Quantity	Price (USD)
SynQuest Laboratories	95%	250 mg	\$264.00
SynQuest Laboratories	95%	1 g	\$784.00
Matrix Scientific	95+%	250 mg	\$324.00
Matrix Scientific	95+%	1 g	\$700.00
Matrix Scientific	95+%	5 g	\$1750.00
TRC	Not Specified	50 mg	\$60.00
TRC	Not Specified	100 mg	\$95.00
Crysdot	97%	5 g	\$350.00
Crysdot	97%	10 g	\$629.00
SynChem	95%	1 g	\$350.00
Ark Pharm	97%	5 g	\$421.00
ChemScene LLC (via Sigma-Aldrich)	97%	100 mg	\$10.00
ChemScene LLC (via Sigma-Aldrich)	97%	250 mg	\$16.00

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current information.

Experimental Protocol for the Synthesis of 4-Cyanothiazole

For research groups preferring in-house synthesis, a reliable protocol is indispensable. The following procedure is adapted from established synthetic methods and provides a clear pathway to obtain **4-Cyanothiazole**.^[1]

Synthesis of 4-Cyanothiazole from β,β -dichloro- α -amino-acrylonitrile[1]

This method involves the reaction of β,β -dichloro- α -amino-acrylonitrile with a thioformamide in the presence of an acidic catalyst.

Materials:

- β,β -dichloro- α -amino-acrylonitrile
- Thioacetamide
- p-toluenesulfonic acid monohydrate
- Acetonitrile
- Hexane
- Activated carbon

Equipment:

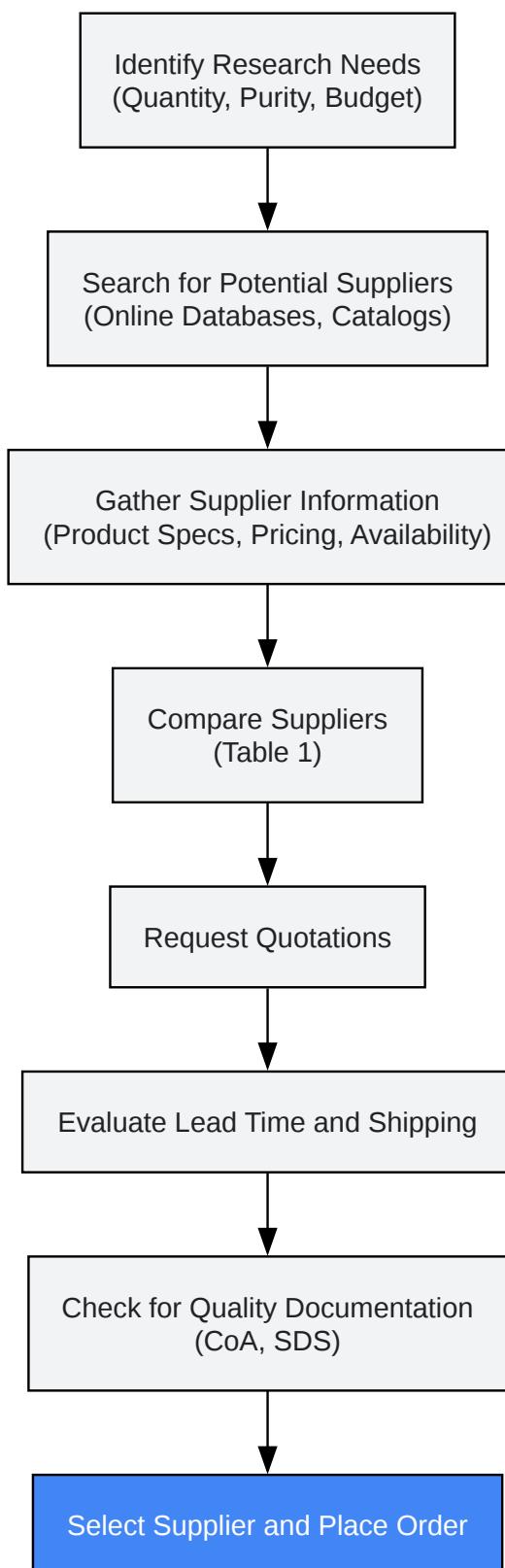
- Round-bottom flask
- Condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Rotary evaporator
- Sintered glass funnel
- Standard laboratory glassware

Procedure:

- To a round-bottom flask, add 3.0 g (0.02 mole) of β,β -dichloro- α -aminoacrylonitrile, 3.30 g (0.04 mole) of thioacetamide, and 0.23 g (0.0011 mole) of p-toluenesulfonic acid monohydrate.[\[1\]](#)
- Add 100 ml of acetonitrile to the flask.
- Attach a condenser to the flask and heat the reaction mixture to 70°C with stirring for 5 hours.[\[1\]](#)
- After the heating period, cool the reaction solution to room temperature.
- Decolorize the solution with activated carbon and filter it through a sintered glass funnel.[\[1\]](#)
- Concentrate the clear yellow filtrate using a rotary evaporator.
- Recrystallize the resulting residue from hexane to yield **4-cyanothiazole** as white crystals. The melting point of the purified product is expected to be in the range of 55-61°C.[\[1\]](#)[\[2\]](#)

Supplier Selection Workflow

The process of selecting a suitable commercial supplier for a chemical compound like **4-Cyanothiazole** involves several key steps. The following diagram illustrates a logical workflow to guide researchers in this process.



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Caption: A logical workflow for the selection of a commercial supplier for **4-Cyanothiazole**.

This guide provides a foundational understanding for sourcing and synthesizing **4-Cyanothiazole**. Researchers are encouraged to consult the original source materials for further details and to ensure safe laboratory practices.

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